

Experimental protocol for Friedel-Crafts synthesis of 4-Chloro-2'-methylbenzophenone

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Compound of Interest

Compound Name: 4-Chloro-2'-methylbenzophenone

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Experimental Protocol for the Friedel-Crafts Synthesis of 4-Chloro-2'-methylbenzophenone

Abstract: This document provides a comprehensive, field-proven protocol for the synthesis of **4-Chloro-2'-methylbenzophenone** via a Friedel-Crafts acylation reaction. The procedure details the reaction setup, execution, workup, and purification, along with a mechanistic overview and critical safety considerations. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a reliable method for preparing unsymmetrical benzophenone derivatives.

Introduction: The Strategic Importance of Friedel-Crafts Acylation

The Friedel-Crafts acylation is a cornerstone of electrophilic aromatic substitution, enabling the formation of carbon-carbon bonds to introduce an acyl group onto an aromatic ring.^[1] This reaction is of paramount importance in the synthesis of aromatic ketones, which serve as

pivotal intermediates in the production of pharmaceuticals, agrochemicals, and other fine chemicals.[1] Unlike the related Friedel-Crafts alkylation, the acylation reaction benefits from the deactivating nature of the resulting ketone product, which effectively prevents polysubstitution.[2] Furthermore, the acylium ion intermediate is resonance-stabilized and does not undergo the carbocation rearrangements that can complicate alkylation reactions.[3][4]

This protocol specifically addresses the synthesis of **4-Chloro-2'-methylbenzophenone**, a compound with potential applications as a building block in medicinal chemistry and materials science. The reaction proceeds by treating toluene with 4-chlorobenzoyl chloride in the presence of a Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl_3).[5]

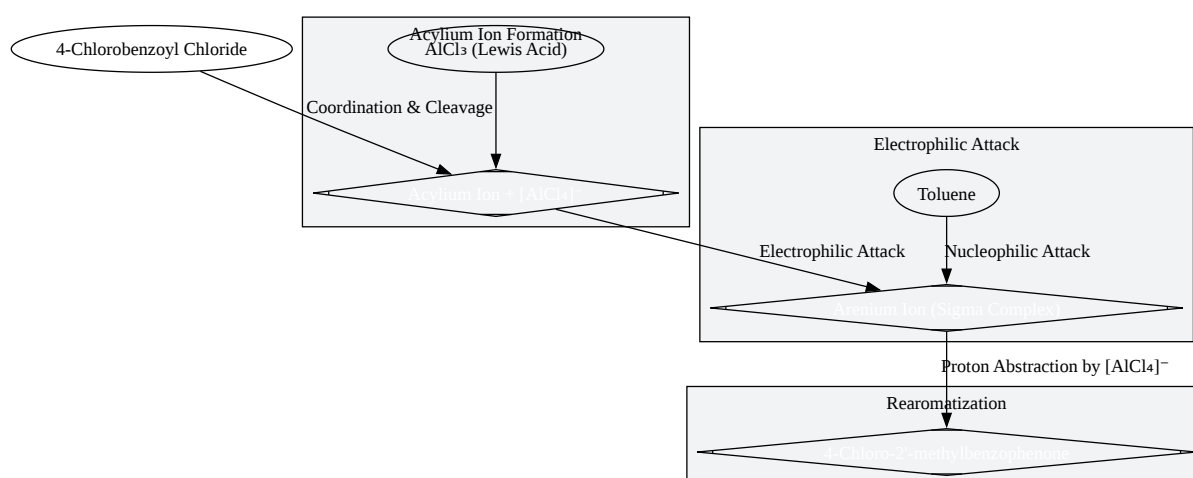
Mechanistic Rationale: The Role of the Lewis Acid

The synthesis of **4-Chloro-2'-methylbenzophenone** is achieved through the electrophilic aromatic substitution of toluene with 4-chlorobenzoyl chloride. The key to this transformation is the activation of the acylating agent by a Lewis acid catalyst, anhydrous aluminum chloride.

The reaction mechanism can be delineated into three primary stages:

- **Formation of the Acylium Ion:** Anhydrous aluminum chloride, a potent Lewis acid, coordinates to the chlorine atom of the 4-chlorobenzoyl chloride. This coordination weakens the carbon-chlorine bond, leading to its cleavage and the formation of a highly electrophilic, resonance-stabilized acylium ion and the tetrachloroaluminate anion (AlCl_4^-).[3][6] The positive charge on the acylium ion is delocalized between the carbonyl carbon and oxygen, enhancing its stability.[7]
- **Electrophilic Attack:** The electron-rich π -system of the toluene ring acts as a nucleophile, attacking the electrophilic carbon of the acylium ion. This step disrupts the aromaticity of the toluene ring and forms a resonance-stabilized carbocation intermediate known as an arenium ion or sigma complex.[3][8] The methyl group on the toluene ring is an ortho-, para-directing activator. Due to steric hindrance from the methyl group, the acylation predominantly occurs at the para-position (4-position) relative to the methyl group, leading to the formation of **4-Chloro-2'-methylbenzophenone** as the major product.[9][10]
- **Rearomatization:** To restore the energetically favorable aromatic system, a weak base, such as the AlCl_4^- anion, abstracts a proton from the carbon bearing the newly added acyl group.

[7] This step regenerates the aromatic ring, yielding the final product, **4-Chloro-2'-methylbenzophenone**, and liberates the aluminum chloride catalyst along with the formation of hydrogen chloride.[3]



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Experimental Protocol

Materials and Reagents

Reagent	Formula	M.W. (g/mol)	Amount	Moles
Toluene	C ₇ H ₈	92.14	25 mL	0.24
4-Chlorobenzoyl chloride	C ₇ H ₄ Cl ₂ O	175.01	10.0 g	0.057
Anhydrous Aluminum Chloride	AlCl ₃	133.34	9.0 g	0.067
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	100 mL	-
Concentrated HCl	HCl	36.46	30 mL	-
Saturated NaHCO ₃ solution	NaHCO ₃	84.01	50 mL	-
Anhydrous MgSO ₄	MgSO ₄	120.37	5 g	-

Equipment

- 250 mL three-necked round-bottom flask
- Reflux condenser with a drying tube (CaCl₂)
- 125 mL addition funnel
- Magnetic stirrer and stir bar
- Ice-water bath
- Heating mantle
- Separatory funnel (250 mL)
- Rotary evaporator

- Glassware for filtration and recrystallization

Reaction Setup and Procedure

Note: This reaction must be performed in a well-ventilated fume hood. All glassware must be thoroughly dried to prevent deactivation of the Lewis acid catalyst.[6][11]

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- **Reaction Assembly:** Assemble the three-necked flask with the reflux condenser, addition funnel, and a magnetic stir bar. Ensure all joints are properly sealed. Attach a drying tube filled with calcium chloride to the top of the condenser to protect the reaction from atmospheric moisture.
- **Catalyst Suspension:** In the fume hood, carefully weigh 9.0 g of anhydrous aluminum chloride and add it to the reaction flask.[8] Add 50 mL of dichloromethane to the flask and begin stirring to create a suspension.
- **Cooling:** Cool the flask to 0°C using an ice-water bath. It is crucial to control the temperature as the initial reaction is exothermic.[12][13]
- **Acylating Agent Addition:** Dissolve 10.0 g of 4-chlorobenzoyl chloride in 25 mL of dichloromethane in the addition funnel. Add this solution dropwise to the stirred aluminum chloride suspension over a period of 20-30 minutes. A color change to bright yellow or orange is typically observed as the acylium ion-Lewis acid complex forms.[8]
- **Aromatic Substrate Addition:** After the complete addition of the 4-chlorobenzoyl chloride solution, add a solution of 25 mL of toluene in 25 mL of dichloromethane to the addition funnel. Add the toluene solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0°C.
- **Reaction Progression:** Once the addition of toluene is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 1-2 hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

Workup and Purification

- **Quenching:** Carefully and slowly pour the reaction mixture into a beaker containing 100 g of crushed ice and 30 mL of concentrated hydrochloric acid.[6] This step hydrolyzes the aluminum chloride complex with the ketone product and quenches any remaining reactive species.[12] Perform this step in the fume hood as HCl gas will be evolved.
- **Extraction:** Transfer the mixture to a 250 mL separatory funnel. Separate the organic layer (bottom layer, as DCM is denser than water).[12] Extract the aqueous layer twice with 25 mL portions of dichloromethane.[14]
- **Washing:** Combine all the organic extracts and wash them sequentially with 50 mL of saturated sodium bicarbonate solution (to neutralize any remaining acid) and 50 mL of brine (saturated NaCl solution).
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the dichloromethane using a rotary evaporator.[6]
- **Purification:** The crude product, a viscous oil or a low-melting solid, can be purified by recrystallization from a suitable solvent such as ethanol or hexane, or by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.[14]

Characterization of 4-Chloro-2'-methylbenzophenone

The identity and purity of the synthesized **4-Chloro-2'-methylbenzophenone** should be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra will confirm the structure of the product, showing the characteristic signals for the aromatic protons and carbons, the methyl group, and the carbonyl carbon.
- **Infrared (IR) Spectroscopy:** The IR spectrum should exhibit a strong absorption band around 1660 cm^{-1} corresponding to the carbonyl (C=O) stretching vibration.[15]
- **Mass Spectrometry (MS):** Mass spectrometry will confirm the molecular weight of the product (230.69 g/mol).[16]

- Melting Point: A sharp melting point, consistent with literature values, will indicate the purity of the crystalline product.

Safety and Hazard Considerations

- Anhydrous Aluminum Chloride (AlCl_3): Highly corrosive and reacts violently with water, releasing HCl gas.[17] It can cause severe skin burns and eye damage.[18] Handle in a fume hood, wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[17] Keep away from water and moisture.
- 4-Chlorobenzoyl Chloride: Corrosive and a lachrymator. Handle with care in a fume hood.
- Toluene and Dichloromethane: Flammable and volatile organic solvents. Dichloromethane is a suspected carcinogen.[11] Avoid inhalation and skin contact.
- Concentrated Hydrochloric Acid: Highly corrosive. Handle with extreme care.

References

- Quora. (2018, March 29). What is the role of AlCl_3 in the Friedel Craft acylation reaction? Retrieved from [[Link](#)]
- Master Organic Chemistry. (2018, May 17). EAS Reactions (3) - Friedel-Crafts Acylation and Friedel-Crafts Alkylation. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2024, October 4). 16.3: Alkylation and Acylation of Aromatic Rings - The Friedel-Crafts Reaction. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Friedel–Crafts reaction. Retrieved from [[Link](#)]
- YouTube. (2020, October 20). Friedel Crafts Acylation of Anisole Experiment Part 2: Reaction, Workup, and Characterization. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). **4-Chloro-2'-methylbenzophenone**. Retrieved from [[Link](#)]
- YouTube. (2016, December 28). Friedel Crafts Alkylation and Acylation Reaction Mechanism - Electrophilic Aromatic Substitution. Retrieved from [[Link](#)]

- Scribd. (n.d.). Friedel-Crafts Acylation of Toluene. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN104030911A - Method for preparing 4-chloro-4'-hydroxybenzophenone.
- Royal Society of Chemistry. (n.d.). Determination of benzophenone and related compounds in plastic packaged baby food by ultra-high-performance liquid chromatography coupled to tandem mass spectrometry. Retrieved from [[Link](#)]
- PubChem. (n.d.). 4-Chloro-4'-methylbenzophenone. Retrieved from [[Link](#)]
- National Institutes of Health. (2022, May 7). Development and Validation of Benzophenone Derivatives in Packaged Cereal-Based Foods by Solid–Liquid Extraction and Ultrahigh-Performance Liquid Chromatography–Tandem Mass Spectrometry. Retrieved from [[Link](#)]
- Google Patents. (n.d.). An Improved Process For Manufacture Of 4 Chloro,4' Hydroxy Benzophenone.
- Chemistry Steps. (n.d.). Friedel-Crafts Acylation. Retrieved from [[Link](#)]
- University of Delaware. (n.d.). Friedel-Crafts Synthesis of an Unsymmetrical Benzophenone. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). MS parameters for the detection of benzophenone derivatives (MRM transitions, collision energy). Retrieved from [[Link](#)]
- Taylor & Francis Online. (n.d.). Derivative spectrophotometric analysis of benzophenone (as an impurity) in phenytoin. Retrieved from [[Link](#)]
- MDPI. (2021, November 16). Determination of Benzophenones in Water and Cosmetics Samples: A Comparison of Solid-Phase Extraction and Microextraction by Packed Sorbent Methods. Retrieved from [[Link](#)]
- Scribd. (n.d.). 4-Chlorobenzophenone - Friedel Craft Acylation. Retrieved from [[Link](#)]
- PubChem. (n.d.). 4-Chlorobenzophenone. Retrieved from [[Link](#)]

- International Journal of Research and Analytical Reviews. (2020, April). Studies on Eco-friendly Solid Acid Catalysts for the Synthesis of 4-Chloro, 4'-Hydroxy Benzophenone by Friedel-Crafts Acylation Reaction. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN102942463A - Preparation method for benzophenone compound.
- Chemguide. (n.d.). FRIEDEL-CRAFTS REACTIONS OF BENZENE AND METHYLBENZENE. Retrieved from [[Link](#)]
- YouTube. (2020, June 10). Friedel Crafts reaction/Acylation of toluene. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023, January 22). Friedel-Crafts Reactions. Retrieved from [[Link](#)]
- NIST WebBook. (n.d.). 4'-Chloro-2-hydroxy-4-methoxybenzophenone. Retrieved from [[Link](#)]
- Scribd. (n.d.). Friedel Crafts Acylation. Retrieved from [[Link](#)]
- University of Wisconsin-Madison. (n.d.). 12Electrophilic Aromatic Substitution Friedel-Crafts Acylation of Toluene. Retrieved from [[Link](#)]
- NIST WebBook. (n.d.). Methanone, (4-chlorophenyl)phenyl-. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN103896729A - Method for preparing 4-dichlorodiphenylmethane.
- Patsnap. (n.d.). Preparation method of 4-chloro-4'-hydroxybenzophenone. Retrieved from [[Link](#)]
- PrepChem.com. (n.d.). Preparation of 4'-chloro-4-hydroxybenzophenone. Retrieved from [[Link](#)]

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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. Friedel-Crafts Acylation - Chemistry Steps \[chemistrysteps.com\]](https://chemistrysteps.com)
- [3. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
- [4. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [5. Friedel–Crafts reaction - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. websites.umich.edu \[websites.umich.edu\]](https://websites.umich.edu)
- [7. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [8. scribd.com \[scribd.com\]](https://scribd.com)
- [9. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [10. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [11. websites.umich.edu \[websites.umich.edu\]](https://websites.umich.edu)
- [12. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [13. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [14. Friedel-Crafts Acylation \[www1.udel.edu\]](http://www1.udel.edu)
- [15. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [16. Benzophenone, 4-chloro-4'-methyl- | C₁₄H₁₁ClO | CID 21494 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [17. southwest.tn.edu \[southwest.tn.edu\]](https://southwest.tn.edu)
- [18. americanelements.com \[americanelements.com\]](https://americanelements.com)
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